

storage and handling recommendations for [Arg14,Lys15]Nociceptin

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Compound of Interest

Compound Name: [Arg14,Lys15]Nociceptin

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Technical Support Center: [Arg14,Lys15]Nociceptin

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and use of [Arg14,Lys15]Nociceptin.

Frequently Asked Questions (FAQs)

1. How should I store the lyophilized [Arg14,Lys15]Nociceptin peptide?

For long-term stability, the lyophilized peptide should be stored at -20°C and kept desiccated. It is also recommended to store the product in a sealed, cool, and dry condition.^[1]

2. What is the recommended procedure for reconstituting the peptide?

[Arg14,Lys15]Nociceptin can be reconstituted in sterile water to a concentration of 1 mg/mL.^{[1][2]} To aid dissolution, gentle warming of the tube to 37°C and sonication in an ultrasonic bath for a short period are recommended.^{[1][2]}

3. How should I store the reconstituted peptide solution?

Stock solutions of [Arg14,Lys15]Nociceptin can be stored at -20°C for several months.^[1] For longer-term storage of up to one year, it is recommended to store the solution at -80°C.^[2] It is

advisable to prepare and use the solution on the same day; however, if prepared in advance, ensure the stock solution is sealed and stored at or below -20°C.[3]

4. What is the stability of the peptide?

The lyophilized powder is stable for up to three years when stored at -20°C, protected from moisture.[2] In solvent, it is stable for up to one year when stored at -80°C.[2] The product is typically shipped at room temperature or with blue ice, as short-term exposure to different temperatures is unlikely to affect its quality.[1][4] Upon receipt, always follow the long-term storage recommendations on the product datasheet.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Difficulty dissolving the peptide	The peptide may not be fully soluble at the desired concentration or in the chosen solvent.	Warm the solution gently to 37°C and use an ultrasonic bath to aid dissolution. ^[1] If problems persist, consider reconstituting at a lower concentration.
Inconsistent or unexpected experimental results	1. Improper storage leading to peptide degradation. 2. Incorrect dosage or administration. 3. Cellular degradation of the peptide.	1. Ensure the peptide has been stored according to the recommended conditions (-20°C or -80°C for solutions). 2. Verify calculations for dosing and ensure proper experimental technique. 3. While [Arg14,Lys15]Nociceptin is more potent and longer-lasting than native nociceptin, consider the potential for enzymatic degradation in your experimental system. ^{[5][6]}
Low potency observed in vitro	The peptide may be binding to plasticware.	To minimize non-specific binding, use low-protein-binding microplates and pipette tips.

Experimental Protocols

In Vitro: NOP Receptor Activation Assay in CHO cells

This protocol describes a method to assess the agonist activity of **[Arg14,Lys15]Nociceptin** on the NOP receptor expressed in Chinese Hamster Ovary (CHO) cells by measuring GTPγS binding.

Materials:

- CHO cells stably expressing the human NOP receptor (CHO-hNOP)

- **[Arg14,Lys15]Nociceptin**
- Nociceptin/Orphanin FQ (N/OFQ) as a positive control
- [35S]GTPyS
- GDP
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, pH 7.4
- Scintillation fluid and counter

Procedure:

- Prepare CHO-hNOP cell membranes from cultured cells.
- In a 96-well plate, add increasing concentrations of **[Arg14,Lys15]Nociceptin** or N/OFQ.
- Add the CHO-hNOP cell membranes (20-40 µg of protein) to each well.
- Add GDP to a final concentration of 10 µM.
- Initiate the binding reaction by adding [35S]GTPyS to a final concentration of 0.1 nM.
- Incubate the plate at 30°C for 60 minutes with gentle agitation.
- Terminate the assay by rapid filtration through glass fiber filters.
- Wash the filters three times with ice-cold assay buffer.
- Measure the radioactivity on the filters using a scintillation counter.
- Analyze the data to determine the EC₅₀ value for **[Arg14,Lys15]Nociceptin**.
[Arg14,Lys15]Nociceptin is a highly potent NOP receptor agonist with an EC₅₀ of 1 nM.^[4]
^[7]

In Vivo: Mouse Tail-Withdrawal Assay

This protocol is for evaluating the pronociceptive effects of **[Arg14,Lys15]Nociceptin** when administered intracerebroventricularly (i.c.v.) in mice.

Materials:

- Male Swiss albino mice (20-25 g)
- **[Arg14,Lys15]Nociceptin**
- Sterile saline solution
- Tail-withdrawal apparatus (water bath at 52°C)
- Microsyringes for i.c.v. injection

Procedure:

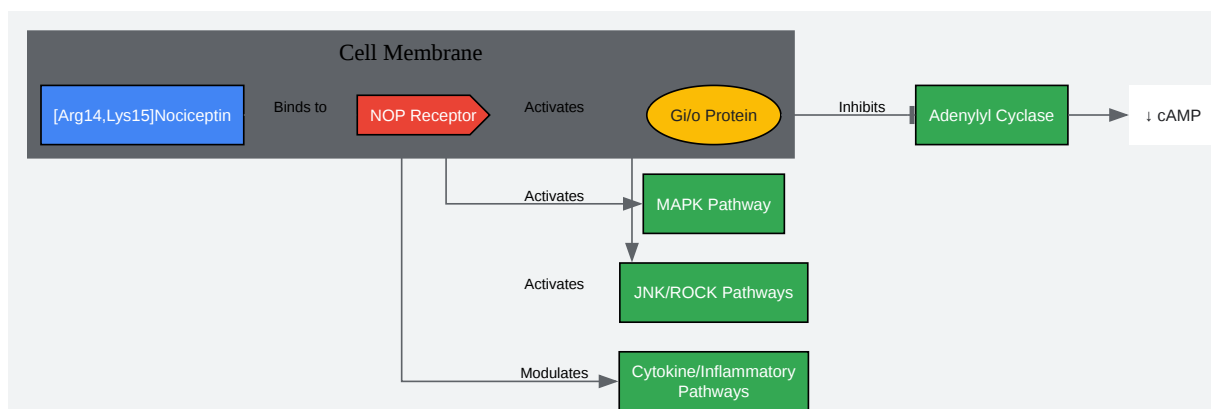
- Acclimatize mice to the experimental room for at least 2 days with food and water ad libitum. [\[5\]](#)
- Dissolve **[Arg14,Lys15]Nociceptin** in sterile saline to the desired concentration.
- Administer a 2 µl i.c.v. injection of the peptide solution or saline (vehicle control) into the left lateral ventricle of the mouse. [\[5\]](#)
- At various time points post-injection (e.g., 5, 15, 30, 60 minutes), measure the tail-withdrawal latency.
- Immerse the distal third of the mouse's tail in the 52°C water bath and record the time taken to withdraw the tail. A cut-off time of 15 seconds is typically used to prevent tissue damage.
- A significant reduction in tail-withdrawal latency compared to the saline-treated group indicates a pronociceptive effect. **[Arg14,Lys15]Nociceptin** has been shown to produce pronociceptive effects in this assay. [\[4\]](#)[\[6\]](#)

Data Presentation

Table 1: Receptor Binding Affinity and Potency of **[Arg14,Lys15]Nociceptin**

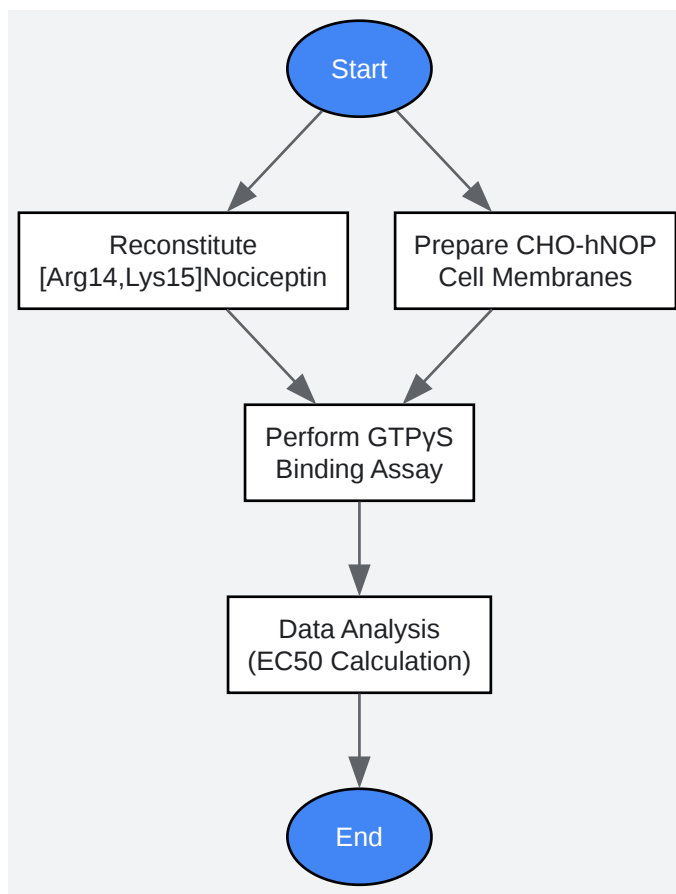
Receptor	Assay Type	Value
NOP	EC50	1 nM[4][7]
NOP	IC50	0.32 nM[4][7]
μ-opioid	IC50	280 nM[4][7]
δ-opioid	IC50	>10000 nM[4][7]
κ-opioid	IC50	1500 nM[4][7]

Visualizations



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Caption: NOP Receptor Signaling Pathway.



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Caption: In Vitro Experimental Workflow.

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